

Unlocking Synaptic Plasticity: Protocols for Assessing the Effects of Apimostinel

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Compound of Interest

Compound Name: *Apimostinel*

Cat. No.: *B605535*

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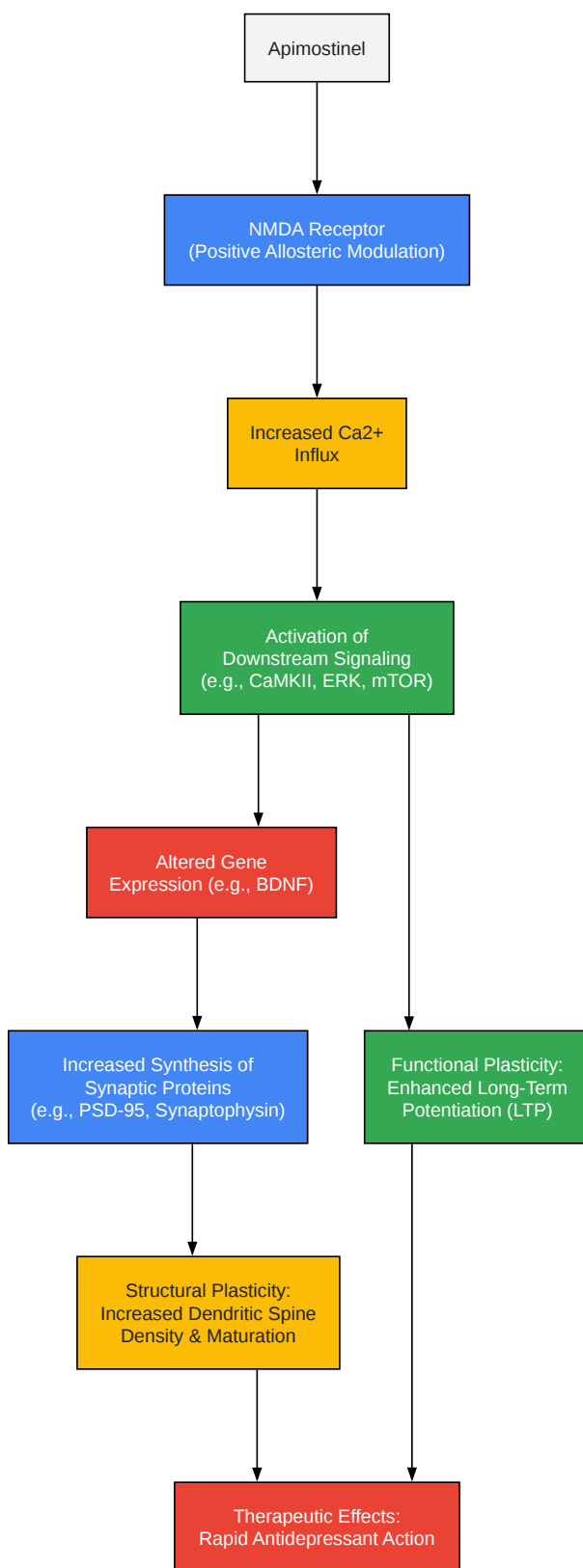
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Apimostinel (formerly NRX-1074) is a novel, investigational antidepressant that acts as a selective positive allosteric modulator of the N-methyl-D-aspartate (NMDA) receptor.[1][2] Unlike traditional NMDA receptor antagonists like ketamine, **Apimostinel** enhances receptor function through a unique binding site, independent of the glycine site, leading to the potentiation of NMDAR-mediated synaptic plasticity without producing psychotomimetic side effects.[1][2][3] Preclinical and clinical studies suggest that **Apimostinel** has rapid and sustained antidepressant effects, which are thought to be mediated by its ability to promote synaptogenesis and strengthen synaptic connections.

These application notes provide detailed protocols for assessing the effects of **Apimostinel** on synaptic plasticity, a fundamental mechanism underlying learning, memory, and the therapeutic actions of rapid-acting antidepressants. The following protocols are designed for researchers in academic and industrial settings to evaluate the neuroplastic effects of **Apimostinel** and similar compounds.

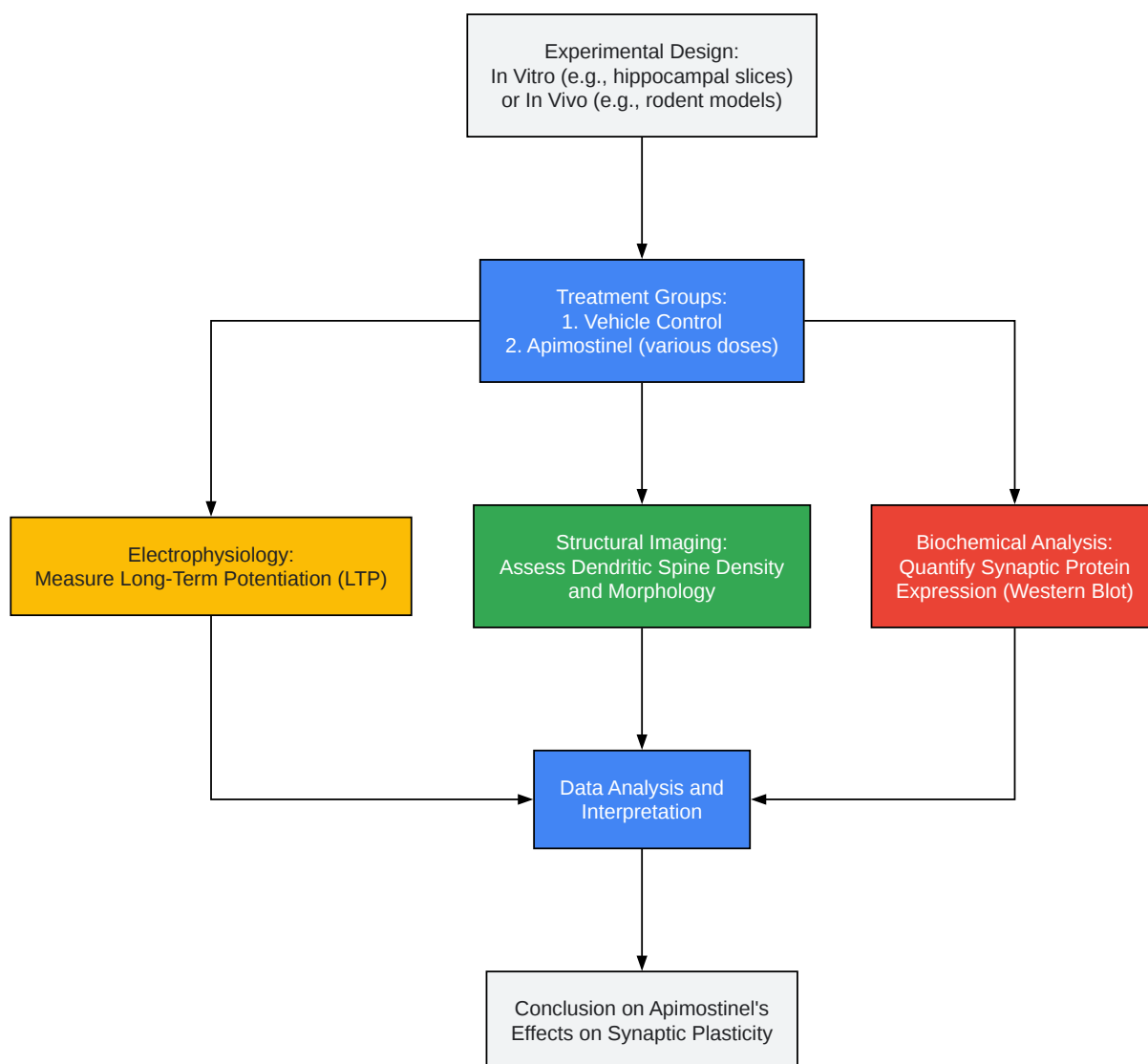
Signaling Pathway of Apimostinel



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Caption: Proposed signaling pathway of **Apimostinel**.

Experimental Workflow for Assessing Apimostinel's Effects



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References

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